

Proper Disposal Procedures for N-Hexanoyl-L-phenylalanine

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Compound of Interest

Compound Name: *N-Hexanoyl-L-phenylalanine*

Cat. No.: *B15483360*

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **N-Hexanoyl-L-phenylalanine**. The following procedures are based on best practices for handling similar acylated amino acids and are intended to ensure the safety of laboratory personnel and minimize environmental impact. Due to the absence of a specific Safety Data Sheet (SDS) for **N-Hexanoyl-L-phenylalanine**, these guidelines have been synthesized from data on closely related compounds, including L-phenylalanine and other N-acyl-L-phenylalanine derivatives.

Summary of Key Disposal and Safety Information

Proper disposal of **N-Hexanoyl-L-phenylalanine** should always be in accordance with local, state, and federal regulations. As a general principle for non-hazardous laboratory chemicals, small quantities can often be disposed of down the drain with copious amounts of water, while larger quantities should be collected and disposed of as chemical waste. Always consult with your institution's Environmental Health and Safety (EHS) department for specific guidance.

Quantitative Data Summary

The following table summarizes key physical and chemical properties of **N-Hexanoyl-L-phenylalanine** and related compounds. This data is essential for assessing the potential hazards and environmental fate of the compound.

Property	N-Hexanoyl-L-phenylalanine (Predicted)	N-Octanoyl-L-phenylalanine (Computed)	N-Acetyl-L-phenylalanine (Experimental)	L-Phenylalanine (Experimental)
Molecular Formula	C ₁₅ H ₂₁ NO ₃	C ₁₇ H ₂₅ NO ₃	C ₁₁ H ₁₃ NO ₃	C ₉ H ₁₁ NO ₂
Molecular Weight	263.33 g/mol	291.4 g/mol	207.23 g/mol [1]	165.19 g/mol
Melting Point	Data not available	Data not available	171 - 173 °C[1]	270 - 275 °C
Water Solubility	Predicted to be low to moderate	Data not available	Soluble	16.5 g/L at 20 °C
logP (Octanol-Water Partition Coefficient)	Predicted to be >1	4.1[2]	0.93[1]	-1.38

Experimental Protocols for Safe Disposal

The following step-by-step procedures are recommended for the disposal of **N-Hexanoyl-L-phenylalanine** waste. These protocols are designed to be general and should be adapted to the specific requirements of your laboratory and institution.

Step 1: Personal Protective Equipment (PPE)

Before handling any chemical waste, ensure you are wearing the appropriate PPE.[3]

- Eye Protection: Safety glasses or goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: Laboratory coat.

Step 2: Waste Segregation

Properly segregate waste to ensure safe and compliant disposal.

- Solid Waste:

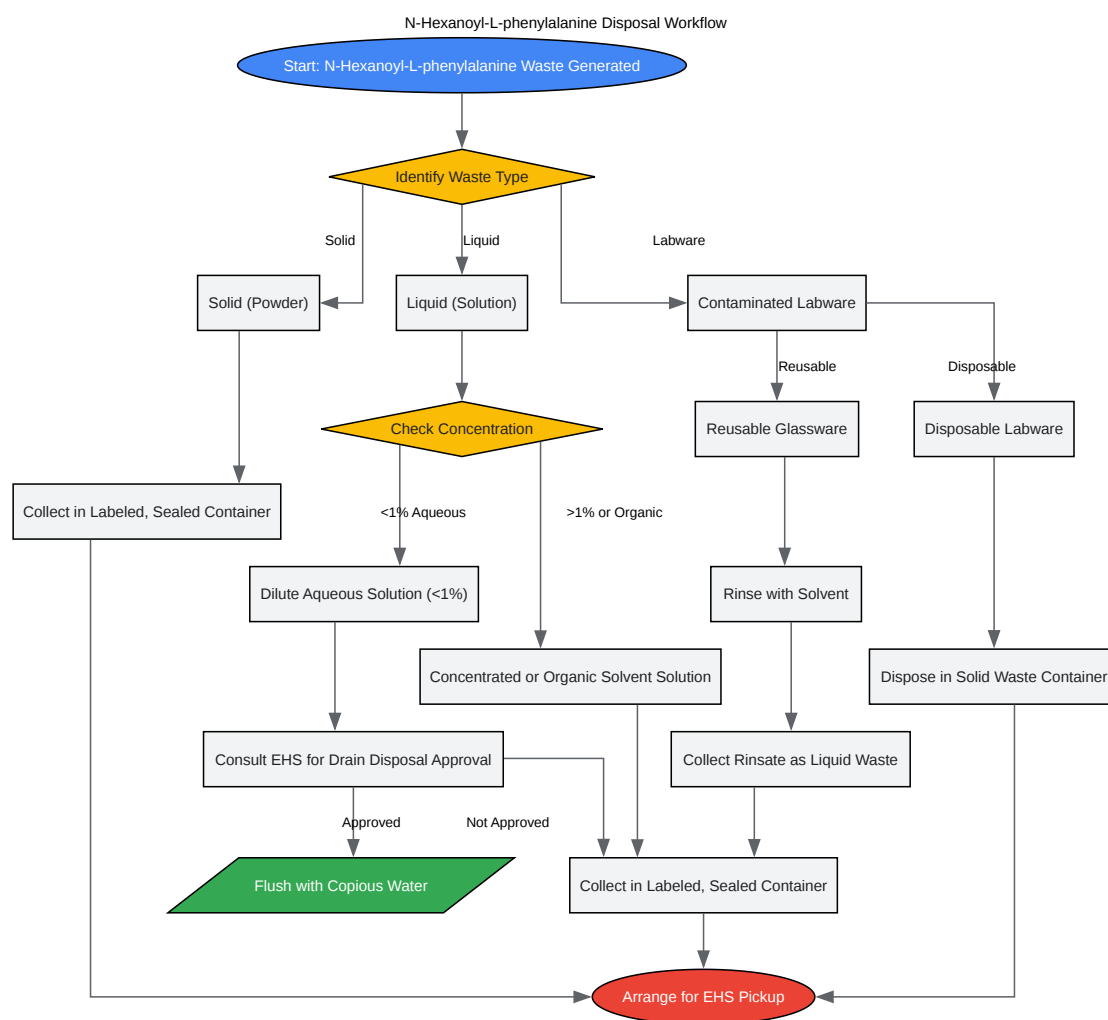
- Collect unused or expired **N-Hexanoyl-L-phenylalanine** powder in a clearly labeled, sealed container.
- Label the container "Non-hazardous Chemical Waste" and include the full chemical name.
- Store the container in a designated chemical waste accumulation area.
- Liquid Waste (Aqueous Solutions):
 - For dilute aqueous solutions (<1% w/v), check with your local EHS for approval for drain disposal. If approved, flush with at least 20 times the volume of water.
 - For concentrated solutions or solutions containing other hazardous materials, collect in a labeled, sealed container.
 - Label the container with the full chemical name and concentration.
 - Store in the designated chemical waste accumulation area.
- Contaminated Labware:
 - Disposable items (e.g., weigh boats, pipette tips) heavily contaminated with **N-Hexanoyl-L-phenylalanine** should be placed in the solid chemical waste container.
 - Rinse non-disposable glassware with a suitable solvent (e.g., ethanol or acetone) and collect the rinsate as chemical waste. Then wash as usual.

Step 3: Final Disposal

Coordinate with your institution's EHS department for the final pickup and disposal of the collected chemical waste. Do not attempt to incinerate or dispose of chemical waste through regular trash.

Disposal Decision Workflow

The following diagram illustrates the logical steps for determining the appropriate disposal route for **N-Hexanoyl-L-phenylalanine** waste.



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Caption: Disposal decision workflow for **N-Hexanoyl-L-phenylalanine**.

Disclaimer: This information is provided for guidance purposes only. Always consult your institution's specific safety and disposal protocols and the relevant Safety Data Sheet (SDS) if available. The user assumes all responsibility for compliance with applicable laws and regulations.

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References

- 1. N-Acetyl-L-phenylalanine | C₁₁H₁₃NO₃ | CID 74839 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. N-Octanoyl-L-phenylalanine | C₁₇H₂₅NO₃ | CID 14626367 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. spectrumchemical.com [spectrumchemical.com]
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